

Preparation of DIPSO Sodium Salt Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: DIPSO sodium salt

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This document provides a comprehensive guide for the preparation of a stock solution of 3-(N,N-Bis[2-hydroxyethyl]amino)-2-hydroxypropanesulfonic acid, sodium salt, commonly known as **DIPSO sodium salt**. DIPSO is a zwitterionic biological buffer widely utilized in biochemistry, molecular biology, and cell culture to maintain pH levels.^[1] Its use is critical in various applications including enzyme assays, protein research, and pharmaceutical formulations, where stable pH is essential for experimental reliability and product stability.^{[1][2]}

Physicochemical Properties of DIPSO Sodium Salt

A summary of the key properties of **DIPSO sodium salt** is provided below. This data is essential for accurate preparation of buffer solutions and for understanding its appropriate application range.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ NNaO ₆ S	^[3]
Molecular Weight	265.26 g/mol	^[3]
Appearance	White powder	^[3]
pKa at 25°C	7.6	^[3]
Useful pH Range	7.0 – 8.2	^{[3][4][5]}

Experimental Protocol: Preparation of a 1.0 M DIPSO Sodium Salt Stock Solution

This protocol details the procedure for preparing a 1.0 M aqueous stock solution of **DIPSO sodium salt**. Stock solutions are advantageous as they can be diluted to a desired working concentration for various experimental needs.

Materials:

- **DIPSO sodium salt** (powder)
- High-purity, deionized (DI) or distilled water (dH₂O)
- Volumetric flask (e.g., 100 mL or as required)
- Magnetic stirrer and stir bar
- Analytical balance
- Weighing paper or boat
- Spatula
- pH meter (optional, for buffer preparation)
- Hydrochloric acid (HCl) or Sodium Hydroxide (NaOH) for pH adjustment (optional)
- Sterile filtration unit (e.g., 0.22 µm syringe filter)
- Sterile storage bottles

Procedure:

1. Calculations:

To prepare a 1.0 M stock solution, the required mass of **DIPSO sodium salt** is calculated using its molecular weight (265.26 g/mol).

- Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

- Example for 100 mL of 1.0 M solution: $\text{Mass (g)} = 1.0 \text{ mol/L} \times 0.1 \text{ L} \times 265.26 \text{ g/mol} = 26.526 \text{ g}$

2. Weighing the Compound:

- Place a clean, dry weighing boat on the analytical balance and tare to zero.
- Carefully weigh the calculated amount of **DIPSO sodium salt** powder (e.g., 26.526 g for 100 mL) using a spatula.

3. Dissolution:

- Transfer the weighed **DIPSO sodium salt** into a volumetric flask that is approximately half-filled with deionized water.
- Add a magnetic stir bar to the flask and place it on a magnetic stirrer.
- Stir the solution until the **DIPSO sodium salt** is completely dissolved. **DIPSO sodium salt** is readily soluble in water.^[6]

4. pH Adjustment (for Buffer Applications):

- If the stock solution is intended for use as a pH buffer, the pH may need to be adjusted.
- Calibrate a pH meter according to the manufacturer's instructions.
- Place the pH electrode in the DIPSO solution and monitor the pH while stirring.
- If necessary, adjust the pH to the desired value within the buffering range (7.0-8.2) by adding small volumes of a dilute HCl or NaOH solution.

5. Final Volume Adjustment:

- Once the solute is fully dissolved (and the pH is adjusted, if applicable), carefully add deionized water to the volumetric flask until the bottom of the meniscus reaches the

calibration mark.

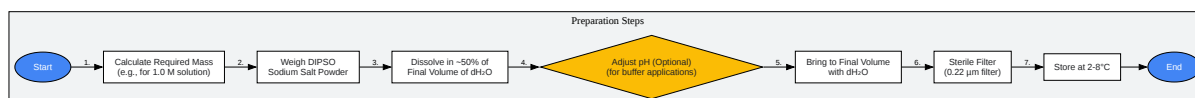
- Cap the flask and invert it several times to ensure the solution is homogeneous.

6. Sterilization and Storage:

- For applications requiring sterility, such as cell culture, the stock solution should be sterilized. Pass the solution through a 0.22 μm syringe filter into a sterile storage bottle.[7]
- Label the bottle clearly with the name of the solution (1.0 M **DIPSO Sodium Salt**), the preparation date, and your initials.
- Store the stock solution at 2-8°C. For long-term storage, aliquoting the solution into smaller, sterile tubes is recommended to avoid repeated contamination of the main stock.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **DIPSO sodium salt** stock solution.



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Caption: Workflow for preparing a sterile stock solution of **DIPSO sodium salt**.

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